

experimental protocol for harmine-induced beta-cell proliferation

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Compound of Interest

Compound Name: *Harmine*

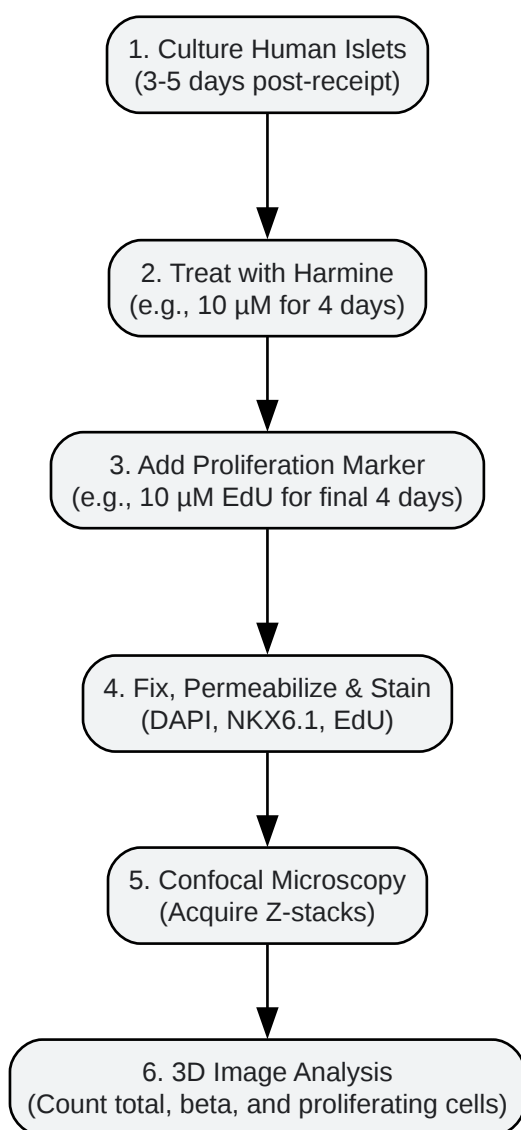
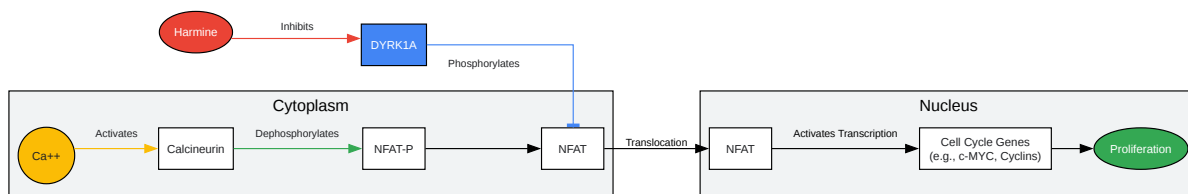
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Application Notes: Harmine-Induced Beta-Cell Proliferation

Introduction The regeneration of pancreatic beta-cells is a primary goal in developing curative therapies for diabetes.[1] Adult human beta-cells are typically quiescent with an extremely low proliferation rate. **Harmine**, a natural beta-carboline alkaloid, has been identified as a potent inducer of human beta-cell proliferation.[2][3] It functions primarily by inhibiting Dual-specificity Tyrosine-regulated Kinase 1A (DYRK1A), a key enzyme that maintains beta-cell quiescence.[3] Inhibition of DYRK1A by **harmine** "releases the brakes" on the cell cycle, enabling beta-cells to replicate. These application notes provide detailed protocols for researchers studying **harmine**-induced beta-cell proliferation in both in vitro and in vivo models.

Mechanism of Action: DYRK1A Inhibition **Harmine**'s pro-proliferative effect is mediated through the inhibition of DYRK1A, which in turn activates the Calcineurin-NFAT signaling pathway.[1][4] In quiescent beta-cells, DYRK1A phosphorylates Nuclear Factor of Activated T-cells (NFAT) transcription factors, sequestering them in the cytoplasm. By inhibiting DYRK1A, **harmine** prevents this phosphorylation, allowing NFAT to translocate to the nucleus where it promotes the transcription of genes involved in cell cycle progression and proliferation.[1][4]



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. sciencedaily.com [sciencedaily.com]
- 3. youtube.com [youtube.com]
- 4. Induction of human pancreatic beta cell replication by inhibitors of dual specificity tyrosine regulated kinase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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